

A Technical Guide to the Spectroscopic Elucidation of Guaianolide Sesquiterpene Lactones

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Compound of Interest

Compound Name:	3-Deoxy-11,13-dihydroisosecota ⁿ apartholide
Cat. No.:	B13420847

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This guide provides an in-depth exploration of the spectroscopic techniques integral to the structural elucidation of guaianolide sesquiterpene lactones. Designed for researchers, scientists, and professionals in drug development, this document moves beyond a simple recitation of data to explain the causality behind experimental choices and the logic of spectral interpretation. We will use Zaluzanin D, a representative guaianolide, as a case study to illustrate the application of Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) in natural product chemistry.

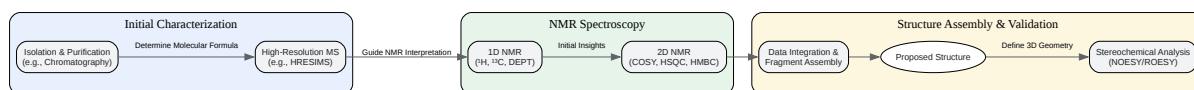
Introduction: The Challenge and Importance of Sesquiterpene Lactones

Sesquiterpene lactones are a diverse class of naturally occurring compounds characterized by a 15-carbon skeleton and a lactone ring. Within this family, the guaianolides are distinguished by their 5/7 fused-ring system. These compounds are of significant interest to the scientific community due to their wide range of biological activities, including anti-inflammatory, anti-cancer, and anti-microbial properties.^[1] The structural complexity and stereochemical diversity of these molecules, however, present a formidable challenge for their unambiguous identification.

Modern spectroscopic methods are the cornerstone of natural product structure elucidation.^[2] ^[3]^[4]^[5] A synergistic application of one- and two-dimensional NMR spectroscopy, coupled with high-resolution mass spectrometry, provides the necessary evidence to piece together the molecular puzzle, from the basic carbon framework to the subtle nuances of stereochemistry. This guide will walk you through this process, emphasizing a self-validating system of data interpretation.

The Analytical Workflow: A Strategy for Structural Elucidation

The process of identifying an unknown natural product is a systematic investigation. The workflow is designed to gather orthogonal pieces of information that, when combined, lead to a single, validated structure.



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